

Technical Guide: 3-Chloro-2-methylpentane

(CAS 38384-05-3)

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Compound of Interest

Compound Name: 3-Chloro-2-methylpentane

Cat. No.: B1655563

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and safety considerations for **3-Chloro-2-methylpentane** (CAS 38384-05-3). The information is intended for use by professionals in research, scientific, and drug development fields.

Physicochemical Properties

3-Chloro-2-methylpentane is a halogenated alkane. Its key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ Cl	[1] [2]
Molecular Weight	120.62 g/mol	[1] [2]
Appearance	Colorless liquid (presumed)	
Density	0.863 g/cm ³	[1]
Boiling Point	117.7 °C at 760 mmHg	[1]
Refractive Index	1.409	[1]
Flash Point	20.8 °C	[1]
Vapor Pressure	20.6 mmHg at 25°C	[1]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	38384-05-3	[1] [2]
InChI	InChI=1S/C6H13Cl/c1-4-6(7)5(2)3/h5-6H,4H2,1-3H3	[2]
InChIKey	FCPXHGJZKRXGJY-UHFFFAOYSA-N	[2]
SMILES	CCC(C(C)C)Cl	[3]

Safety and Hazard Information

3-Chloro-2-methylpentane is classified as a hazardous substance. Appropriate safety precautions must be taken during handling and storage.

Table 3: GHS Hazard Statements

Hazard Code	Statement
H225	Highly flammable liquid and vapour
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled

Note: This information is based on available safety data for similar compounds and should be confirmed with a specific Safety Data Sheet (SDS) for this compound.

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **3-Chloro-2-methylpentane** (CAS 38384-05-3) is not readily available in the searched literature, a standard method for the preparation of secondary alkyl chlorides is through the reaction of the corresponding secondary alcohol with a hydrohalic acid. The following is a detailed, plausible experimental protocol adapted from established procedures for similar compounds, such as the synthesis of tert-butyl chloride from tert-butyl alcohol.[\[1\]](#)[\[4\]](#)

Synthesis of 3-Chloro-2-methylpentane from 2-Methyl-3-pentanol

This procedure describes the nucleophilic substitution reaction (likely S_N1) of 2-methyl-3-pentanol with hydrochloric acid.

Materials:

- 2-Methyl-3-pentanol
- Concentrated Hydrochloric Acid (HCl, ~12 M)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution

- Anhydrous Sodium Sulfate (Na_2SO_4) or Magnesium Sulfate (MgSO_4)
- Separatory funnel
- Round-bottom flask
- Distillation apparatus
- Standard laboratory glassware

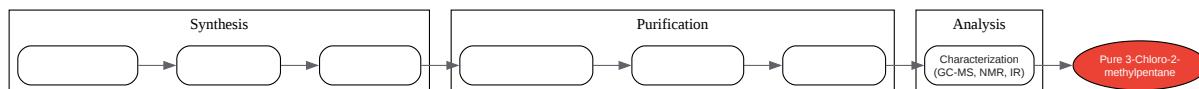
Procedure:

- **Reaction Setup:** In a separatory funnel, combine one equivalent of 2-methyl-3-pentanol with an excess (approximately 2-3 equivalents) of cold, concentrated hydrochloric acid.
- **Reaction:** Gently swirl the mixture for a few minutes. Stopper the funnel and, while pointing the tip away from you and others, vent frequently to release any pressure buildup. Shake the funnel for 15-20 minutes.
- **Phase Separation:** Allow the mixture to stand until two distinct layers form. The upper layer is the organic phase containing the crude **3-Chloro-2-methylpentane**, and the lower layer is the aqueous phase.
- **Washing:**
 - Drain and discard the lower aqueous layer.
 - Wash the organic layer with a small volume of cold water to remove the bulk of the remaining acid. Separate and discard the aqueous layer.
 - Carefully wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid. Be cautious as this will produce carbon dioxide gas, so vent the separatory funnel frequently.
 - Finally, wash the organic layer with brine (saturated NaCl solution) to aid in the removal of dissolved water.

- Drying: Transfer the organic layer to a clean, dry Erlenmeyer flask. Add a suitable amount of a drying agent, such as anhydrous sodium sulfate or magnesium sulfate. Swirl the flask and let it stand until the liquid is clear, indicating that the water has been absorbed.
- Purification by Distillation:
 - Decant or filter the dried organic liquid into a round-bottom flask suitable for distillation.
 - Assemble a simple distillation apparatus.
 - Heat the flask gently to distill the **3-Chloro-2-methylpentane**. Collect the fraction that boils at approximately 117-118 °C.[\[1\]](#)
- Characterization: The purified product can be characterized by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), ¹H NMR, ¹³C NMR, and FTIR spectroscopy to confirm its identity and purity.

Logical Workflow Diagram

The following diagram illustrates the experimental workflow for the synthesis and purification of **3-Chloro-2-methylpentane**.



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Synthesis and Purification Workflow for **3-Chloro-2-methylpentane**.

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